

An In-Depth Technical Guide to β -Estradiol 17-acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *beta-Estradiol 17-acetate*

CAS No.: 1743-60-8

Cat. No.: B1662495

[Get Quote](#)

Abstract

β -Estradiol 17-acetate is a synthetic ester of the natural estrogen, 17β -estradiol. The addition of the 17-acetate group modifies the pharmacokinetic profile of the parent hormone, primarily enhancing its stability and duration of action. This technical guide provides a comprehensive overview of β -Estradiol 17-acetate, focusing on its fundamental physicochemical properties, including a detailed analysis of its molecular weight. Furthermore, this document outlines authoritative methods for its analytical characterization, discusses its biological mechanism of action as an estrogen receptor agonist, and presents standardized protocols for its handling, storage, and application in research settings. This guide is intended for researchers, scientists, and drug development professionals who require a detailed, field-proven understanding of this important steroidal compound.

Introduction: The Significance of Esterification

17β -Estradiol (E2) is the most potent endogenous estrogen in mammals, playing a critical role in the regulation of the reproductive system and affecting numerous other physiological processes, including bone density, cardiovascular health, and cognition[1]. However, when

administered exogenously, its therapeutic efficacy is limited by rapid first-pass metabolism in the liver.

To overcome this limitation, synthetic derivatives have been developed. β -Estradiol 17-acetate is one such derivative, an estrogen ester where an acetate group is attached at the C17 β position of the estradiol steroid nucleus[2]. This esterification serves a crucial purpose: it renders the molecule more lipophilic, which can alter its absorption and distribution, and protects the 17 β -hydroxyl group from immediate oxidation. In vivo, endogenous esterase enzymes cleave the acetate group, releasing the active 17 β -estradiol. This process of gradual hydrolysis effectively creates a slow-release depot, prolonging the hormone's biological activity. Understanding the precise molecular characteristics of this ester is the first step in its effective application.

Physicochemical Properties and Molecular Weight

The cornerstone of any chemical entity's characterization is its molecular formula and weight. These values are fundamental for calculating molarity, preparing solutions of precise concentrations, and interpreting mass spectrometry data.

Molecular Formula and Weight Calculation

The empirical formula for β -Estradiol 17-acetate is $C_{20}H_{26}O_3$ [3][4]. The molecular weight is derived from the sum of the atomic masses of its constituent atoms:

- Carbon (C): 20 atoms \times 12.011 u = 240.22 u
- Hydrogen (H): 26 atoms \times 1.008 u = 26.208 u
- Oxygen (O): 3 atoms \times 15.999 u = 47.997 u

Total Molecular Weight \approx 314.42 g/mol

This calculated value is consistently reported across major chemical data repositories and suppliers[3][5][6][7]. The exact mass, used in high-resolution mass spectrometry, is 314.18819469 Da[8].

Key Physicochemical Data

A summary of essential data for β -Estradiol 17-acetate is provided below for quick reference. These parameters are critical for designing experiments, from solubilization to analytical detection.

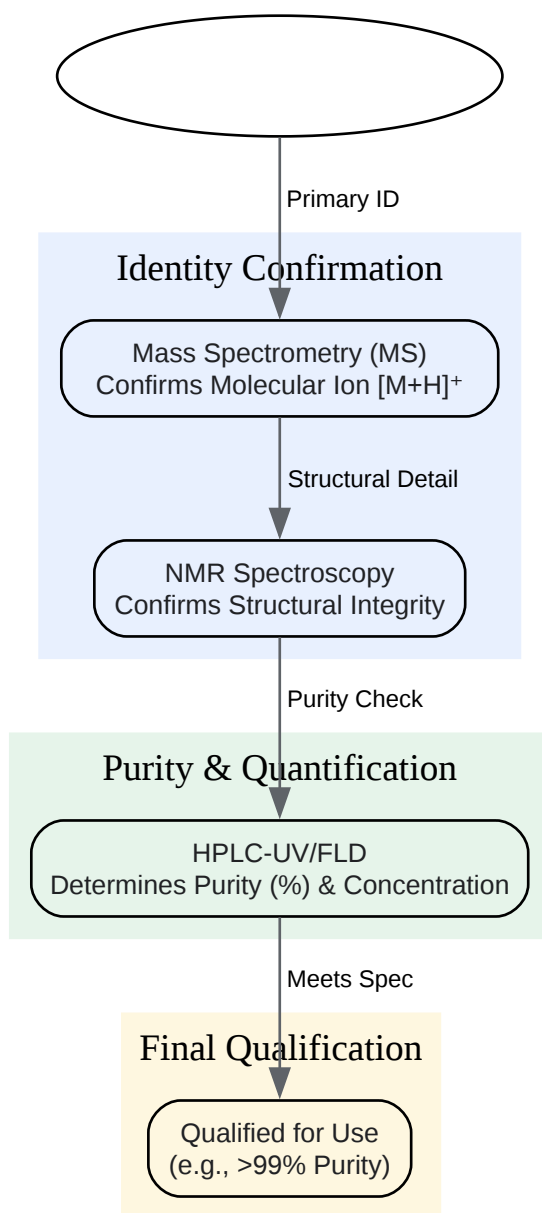
Property	Value	Source(s)
Molecular Weight	314.42 g/mol	[3][5][7]
Molecular Formula	C ₂₀ H ₂₆ O ₃	[3][4][6]
CAS Number	1743-60-8	[3][9]
Appearance	White to off-white powder/solid	[4][6]
Melting Point	~210 °C	[6]
Solubility	Chloroform (50 mg/mL), DMSO, Ethanol	[4][10][11]
Storage Temperature	Room Temperature	[4]
XLogP3	4.6	[6]

Analytical Characterization: A Self-Validating Workflow

Ensuring the identity, purity, and concentration of a compound is paramount for scientific integrity. A multi-step analytical workflow provides a self-validating system to confirm the quality of a β -Estradiol 17-acetate sample before its use in any experiment.

Workflow for Compound Verification

The following diagram illustrates a logical workflow for the complete characterization of a β -Estradiol 17-acetate standard.



[Click to download full resolution via product page](#)

Caption: Workflow for identity and purity validation of β -Estradiol 17-acetate.

High-Performance Liquid Chromatography (HPLC)

HPLC is the workhorse technique for assessing the purity of steroid compounds. A reversed-phase method is typically employed due to the hydrophobic nature of the steroid backbone[12].

Exemplar Protocol: Purity Assessment by RP-HPLC-UV

This protocol is a representative method for determining the chromatographic purity of β -Estradiol 17-acetate.

- Standard Preparation: Accurately weigh and dissolve β -Estradiol 17-acetate in a suitable solvent (e.g., acetonitrile or methanol) to create a stock solution of 1 mg/mL. Prepare a working standard of 100 μ g/mL by diluting the stock with the mobile phase.
- Instrumentation & Columns:
 - System: HPLC with UV Detector.
 - Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m particle size).
- Chromatographic Conditions:
 - Mobile Phase: Isocratic mixture of Acetonitrile and Water (e.g., 60:40 v/v). The exact ratio should be optimized to achieve a retention time of 5-10 minutes.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 °C.
 - Detection Wavelength: 280 nm (based on the absorbance of the phenolic ring)[13].
 - Injection Volume: 10 μ L.
- Analysis:
 - Inject the working standard and record the chromatogram.
 - The purity is calculated based on the area percentage of the main peak relative to the total area of all peaks detected.
 - System Suitability: Ensure theoretical plates > 2000 and tailing factor < 2.0 for the main analyte peak.

Rationale for Choices: A C18 column is chosen for its strong hydrophobic interaction with the steroid. An acetonitrile/water mobile phase provides good separation efficiency. Detection at

280 nm is selective for the phenolic A-ring of the estradiol moiety, offering a good balance of sensitivity and specificity[11][13].

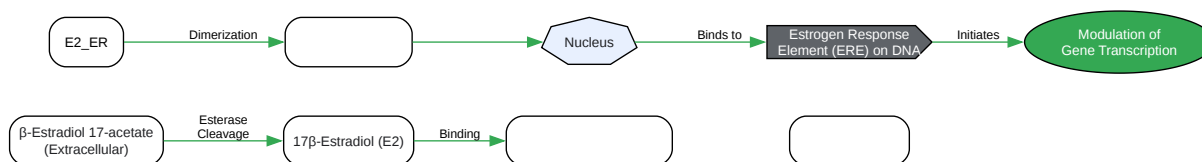
Biological Context and Mechanism of Action

β -Estradiol 17-acetate itself has a low binding affinity for estrogen receptors (ERs)[2]. Its biological activity is dependent on its in-vivo hydrolysis to 17 β -estradiol, the primary agonist for both estrogen receptor alpha (ER α) and estrogen receptor beta (ER β)[1][14].

Upon entering the cell, 17 β -estradiol binds to ERs located in the nucleus and/or cytoplasm[1][15]. This binding event triggers a conformational change in the receptor, leading to its dimerization and subsequent translocation to the nucleus[15][16]. The activated receptor-ligand complex then binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes, modulating their transcription[16][17]. This "genomic" pathway is the classical mechanism of estrogen action. Additionally, estrogens can initiate rapid, non-genomic signaling through membrane-associated ERs, activating kinase cascades like MAPK and PI3K/AKT[17][18][19].

Estrogen Receptor Signaling Pathway

The following diagram illustrates the primary genomic signaling pathway activated by estradiol following its release from β -Estradiol 17-acetate.



[Click to download full resolution via product page](#)

Caption: Genomic signaling pathway of 17 β -estradiol after hydrolysis.

Conclusion

β -Estradiol 17-acetate is a chemically modified yet biologically crucial prodrug of estradiol. Its molecular weight of 314.42 g/mol is a foundational parameter for its use in quantitative scientific research. A thorough understanding of its physicochemical properties, coupled with rigorous analytical validation using techniques like HPLC, ensures the reliability and reproducibility of experimental outcomes. Its mechanism of action, mediated through its conversion to 17 β -estradiol and subsequent activation of estrogen receptor pathways, underpins its application in a wide array of studies in endocrinology, cancer biology, and drug development. This guide provides the core technical knowledge and practical protocols necessary for the confident and effective use of this compound in a professional research environment.

References

- Estrogen receptor signaling mechanisms - PMC - NIH. (n.d.).
- Estrogen Signaling Pathway. (n.d.).
- Estrogen Receptor Signaling in Breast Cancer. (2023). MDPI.
- Membrane-Associated Estrogen Receptor Signaling Pathways in Human Cancers. (2007).
- Mechanisms of Estrogen Receptor Signaling: Convergence of Genomic and Nongenomic Actions on Target Genes. (2005). Molecular Endocrinology, Oxford Academic.
- β -Estradiol 17-acetate $\geq 99\%$ 1743-60-8. (n.d.). Sigma-Aldrich.
- β -Estradiol 17-acetate $\geq 99\%$ 1743-60-8. (n.d.). Sigma-Aldrich.
- β -Estradiol 17-acetate $\geq 99\%$ 1743-60-8. (n.d.). Sigma-Aldrich.
- β -Estradiol 17-Acetate | Estrogen/progestogen Receptor chemical | CAS 1743-60-8. (n.d.). Selleck Chemicals.
- beta-Estradiol-17-acet
- 17 β -Estradiol Product Inform
- ESTRADIOL 17-ACET
- Estradiol 17 β -acet
- Estradiol. (n.d.). Wikipedia.
- Estradiol, 17-acet
- Estradiol 17-acetate. (n.d.).
- Hormone Assay Methods by HPLC. (n.d.).
- 17 β -Estradiol (CAS 50-28-2). (n.d.). Cayman Chemical.
- HPLC Techniques for Blood Analysis. (n.d.). Scribd.
- β -Estradiol 17-acetate, CAS 1743-60-8. (n.d.). Santa Cruz Biotechnology.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. caymanchem.com \[caymanchem.com\]](https://caymanchem.com)
- [2. Estradiol 17 \$\beta\$ -acetate - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [3. \$\beta\$ -Estradiol 17-acetate =99 1743-60-8 \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [4. \$\beta\$ -雌二醇 17-醋酸酯 \$\geq 99\%\$ | Sigma-Aldrich \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [5. GSRS \[gsrs.ncats.nih.gov\]](https://gsrs.ncats.nih.gov)
- [6. echemi.com \[echemi.com\]](https://echemi.com)
- [7. \$\beta\$ -Estradiol 17-acetate, CAS 1743-60-8 | SCBT - Santa Cruz Biotechnology \[scbt.com\]](https://scbt.com)
- [8. Estradiol 17-acetate | C₂₀H₂₆O₃ | CID 6852404 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [9. SupraBank - Molecules - beta-Estradiol-17-acetate \[suprabank.org\]](https://suprabank.org)
- [10. selleckchem.com \[selleckchem.com\]](https://selleckchem.com)
- [11. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [12. mtc-usa.com \[mtc-usa.com\]](https://mtc-usa.com)
- [13. scribd.com \[scribd.com\]](https://scribd.com)
- [14. Estradiol - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [15. Estrogen receptor signaling mechanisms - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [16. academic.oup.com \[academic.oup.com\]](https://academic.oup.com)
- [17. creative-diagnostics.com \[creative-diagnostics.com\]](https://creative-diagnostics.com)
- [18. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [19. aacrjournals.org \[aacrjournals.org\]](https://aacrjournals.org)
- To cite this document: BenchChem. [An In-Depth Technical Guide to β -Estradiol 17-acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1662495/docs#an-in-depth-technical-guide-to-estradiol-17-acetate\]](https://www.benchchem.com/product/b1662495/docs#an-in-depth-technical-guide-to-estradiol-17-acetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)